

Spectroscopic Profile of 1-Methyl-1H-pyrazol-3(2H)-one: A Technical Guide

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Compound of Interest

Compound Name: 1-Methyl-1H-pyrazol-3(2H)-one

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This technical guide provides a comprehensive overview of the spectroscopic data for **1-Methyl-1H-pyrazol-3(2H)-one** (also known as 1-methyl-3-pyrazolone), a key heterocyclic compound with applications in medicinal chemistry and materials science. This document compiles available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside detailed experimental protocols to aid in the characterization and utilization of this molecule.

Spectroscopic Data

The following tables summarize the key spectroscopic data for **1-Methyl-1H-pyrazol-3(2H)-one** and its closely related derivatives. Due to the tautomeric nature of pyrazolones, spectral data can vary with the solvent and substitution patterns.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^1H NMR Spectroscopic Data of Pyrazolone Derivatives

| Compound | Solvent | Chemical Shift (δ , ppm) and Multiplicity | Assignment |
|--------------------------------|-------------------|---|--|
| 3-methyl-1H-pyrazol-5(4H)-one | DMSO-d6 | 2.07 (s, 3H), 5.20 (s, 1H), 10.50 (s, 2H) | -CH ₃ , -CH ₂ , -NH |
| 1-phenyl-3-methyl-pyrazolone-5 | CDCl ₃ | 2.32 (s, 3H), 6.27 (s, 1H), 7.20-8.20 (m, 10H) | -CH ₃ , C=CH, 2 x C ₆ H ₅ |

Table 2: ¹³C NMR Spectroscopic Data of Pyrazolone Derivatives

| Compound | Solvent | Chemical Shift (δ , ppm) | Assignment |
|--------------------------------|-------------------|--|------------------------------------|
| 3-methyl-1-phenyl-5-pyrazolone | CDCl ₃ | 22.1, 122.0, 125.1, 128.0, 129.5, 139.8, 144.1, 147.9, 158.5 | -CH ₃ , Aromatic C, C=O |

Note: Specific data for **1-Methyl-1H-pyrazol-3(2H)-one** was not readily available in the cited literature. The data presented is for closely related structural analogs.

Infrared (IR) Spectroscopy

Table 3: IR Spectroscopic Data of Pyrazolone Derivatives

| Compound | Wavenumber (cm ⁻¹) | Assignment |
|--|--------------------------------|---------------------------------------|
| 3-methyl-1H-pyrazol-5(4H)-one | 3380, 1650, 1542 | N-H stretch, C=O stretch, C=N stretch |
| 1-phenyl-3,3-di(1H-pyrazol-1-yl)propan-1-one | 1663, 1615, 1570 | C=O stretch, C=N, C=C stretch |

Mass Spectrometry (MS)

Table 4: Mass Spectrometry Data of Pyrazolone Derivatives

| Compound | Ionization Method | m/z | Assignment |
|--|-------------------|-----|------------------|
| 3-methyl-1H-pyrazol-5(4H)-one | EI | 99 | [M] ⁺ |
| 3-(tert-Butyl)-N-(4-methoxybenzyl)-1-methyl-1H-pyrazol-5-amine | EI | 271 | [M] ⁺ |

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above. These methods are based on standard practices for the analysis of pyrazolone derivatives.[1][2][3]

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of the pyrazolone derivative in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in an NMR tube.
- Instrument: A 400 or 500 MHz NMR spectrometer is typically used.[1]
- ^1H NMR Acquisition: Acquire the proton NMR spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Use tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- ^{13}C NMR Acquisition: Acquire the carbon-13 NMR spectrum using a proton-decoupled pulse sequence. A larger number of scans is usually required compared to ^1H NMR.
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction.

IR Spectroscopy

- Sample Preparation: For solid samples, the KBr pellet method is common. Mix a small amount of the sample with dry potassium bromide and press it into a thin, transparent disk.

[3] For liquid samples, a thin film can be prepared between two salt plates (e.g., NaCl or KBr).

- Instrument: A Fourier-transform infrared (FTIR) spectrometer is used.[3]
- Data Acquisition: Record the spectrum, typically in the range of 4000-400 cm^{-1} .
- Data Analysis: Identify the characteristic absorption bands corresponding to the functional groups present in the molecule.

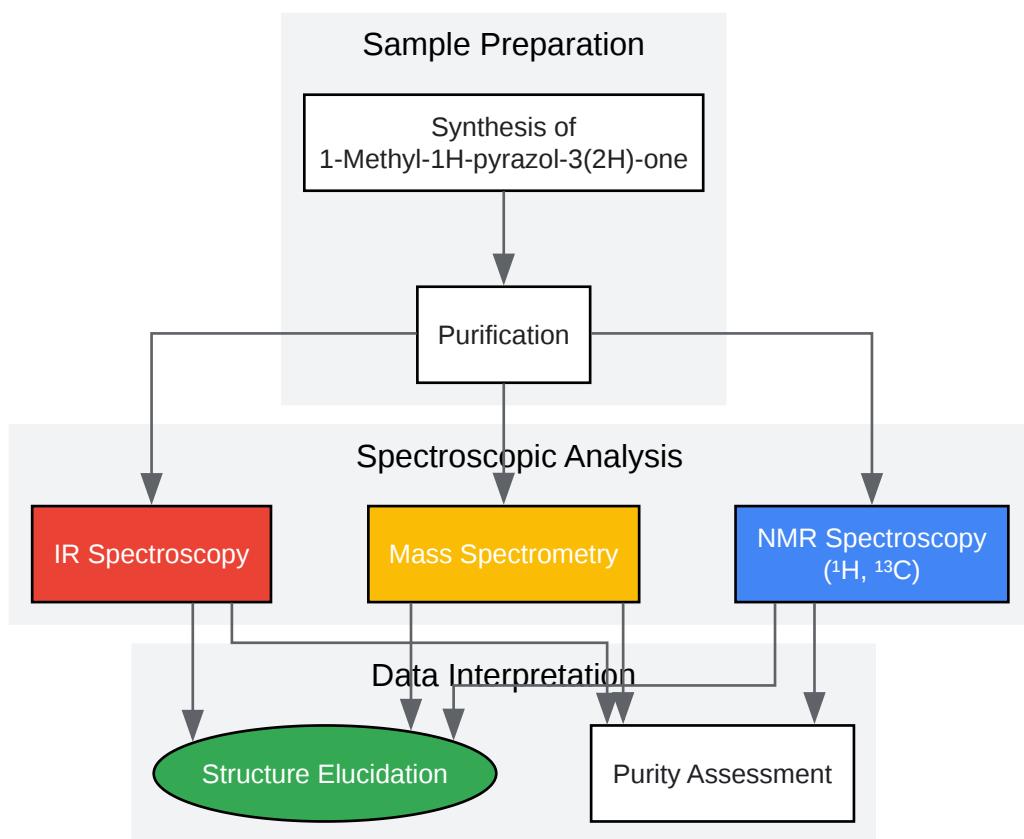
Mass Spectrometry

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer. The method of introduction depends on the ionization technique used (e.g., direct insertion probe for solids, or injection into a gas chromatograph for volatile compounds).
- Ionization: Electron ionization (EI) is a common technique for this class of compounds.[1]
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer.
- Detection: The detector records the abundance of each ion, generating a mass spectrum.

Visualizations

Spectroscopic Analysis Workflow

The following diagram illustrates a typical workflow for the spectroscopic analysis of a chemical compound like **1-Methyl-1H-pyrazol-3(2H)-one**.



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Caption: Workflow for the synthesis, purification, and spectroscopic analysis of **1-Methyl-1H-pyrazol-3(2H)-one**.

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